Introduction: The Strategic Value of 7-Fluoro-5-nitroindoline

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Compound of Interest

Compound Name:	*7-Fluoro-5-nitroindoline*
CAS No.:	*1268816-57-4*
Cat. No.:	*B1445374*

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In the landscape of modern medicinal chemistry and drug discovery, the strategic selection of building blocks is paramount to the successful synthesis of novel therapeutic agents. **7-Fluoro-5-nitroindoline** has emerged as a highly valuable synthetic intermediate, offering a unique combination of structural features that chemists can exploit to construct complex molecular architectures. The indoline core is a prevalent scaffold in numerous biologically active compounds.[1] The strategic placement of a fluorine atom and a nitro group on this core provides distinct advantages.

The fluorine atom, located at the 7-position, can significantly modulate the physicochemical properties of a molecule.[2] Its high electronegativity can alter the acidity of the N-H proton, influence molecular conformation, and enhance metabolic stability by blocking potential sites of oxidation.[3][4] These attributes are often sought after to improve the pharmacokinetic profile of a drug candidate.[2][4]

Simultaneously, the nitro group at the 5-position serves as a versatile synthetic handle. It is a strong electron-withdrawing group that can be readily transformed into an amino group. This resulting aniline derivative is a gateway to a vast array of subsequent chemical modifications,

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including amide bond formations, sulfonylation, diazotization reactions, and transition metal-catalyzed cross-coupling reactions.[5][6]

This guide provides researchers, scientists, and drug development professionals with a detailed overview of the applications of **7-fluoro-5-nitroindoline**, complete with validated protocols and expert insights into the rationale behind key experimental choices.

Physicochemical Properties and Safety Data

A thorough understanding of a reagent's properties and hazards is the foundation of safe and successful laboratory work.

Property	Value	Source
Chemical Name	7-Fluoro-5-nitroindoline	Fluorochem[7]
CAS Number	1268816-57-4	Fluorochem[7]
Molecular Formula	$C_8H_7FN_2O_2$	Fluorochem[7]
Molecular Weight	182.15 g/mol	Fluorochem[7]
Appearance	Red-Orange Crystalline Solid	Thermo Fisher Scientific[8]
Purity	Typically ≥95%	Fluorochem[7]

Safety and Handling

7-Fluoro-5-nitroindoline is classified as a hazardous substance and must be handled with appropriate precautions.

- Hazards: Harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[7][8]
- Personal Protective Equipment (PPE): Always wear protective gloves, chemical safety goggles, and a lab coat.[9][10] All manipulations should be performed in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.[8]
- Handling: Avoid creating dust. Wash hands thoroughly after handling.[7][9] Do not eat, drink, or smoke in the laboratory.[7]

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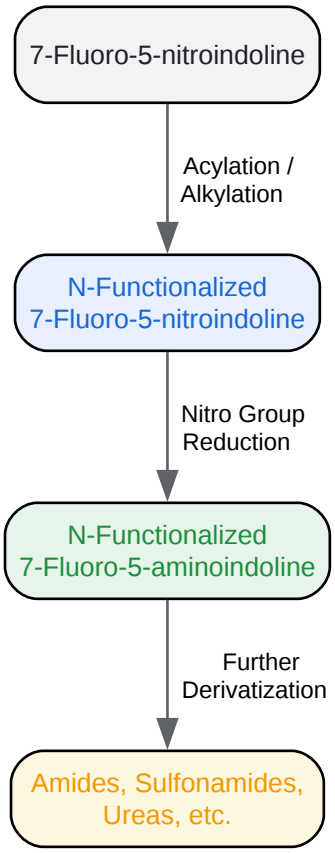
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[8]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Core Synthetic Pathways and Protocols

7-Fluoro-5-nitroindoline is a versatile starting point for a multi-step synthesis. The typical synthetic sequence involves initial modification at the indoline nitrogen, followed by the strategic reduction of the nitro group to unlock further derivatization possibilities.



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Caption: General synthetic workflow starting from **7-Fluoro-5-nitroindoline**.

Protocol 1: N-Acylation of 7-Fluoro-5-nitroindoline

Application Focus: The acylation of the indoline nitrogen is a common initial step to introduce diverse side chains and to protect the nitrogen during subsequent reactions. This

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transformation is fundamental for building a library of analogues for structure-activity relationship (SAR) studies.[5]

Causality and Experimental Rationale: The choice of a base is critical. A non-nucleophilic organic base like triethylamine (TEA) or diisopropylethylamine (DIPEA) is used to scavenge the HCl generated during the reaction without competing with the indoline nitrogen as a nucleophile. Anhydrous dichloromethane (DCM) is a suitable solvent as it is inert under these conditions and effectively dissolves the starting materials. The reaction is typically run at 0 °C initially to control the exothermic reaction between the acid chloride and the amine, then allowed to warm to room temperature to ensure completion.

Detailed Step-by-Step Methodology:

- Preparation: To a round-bottom flask under a nitrogen atmosphere, add **7-fluoro-5-nitroindoline** (1.0 eq.).
- Dissolution: Dissolve the starting material in anhydrous dichloromethane (DCM) to a concentration of approximately 0.1 M.
- Cooling: Cool the solution to 0 °C using an ice-water bath.
- Base Addition: Add triethylamine (1.2 eq.) to the stirred solution.
- Reagent Addition: Add the desired acyl chloride (e.g., 4-fluorobenzoyl chloride, 1.1 eq.) dropwise to the reaction mixture.
- Reaction: Allow the reaction to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, dilute the reaction mixture with DCM. Wash the organic layer sequentially with 1 M HCl, saturated aqueous $NaHCO_3$, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.

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- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., ethyl acetate/hexanes) to yield the pure N-acylated product.[5]

Protocol 2: Reduction of the Nitro Group to a Primary Amine

Application Focus: The reduction of the nitro group to a 5-aminoindoline is arguably the most critical transformation of this intermediate. The resulting aromatic amine is a key nucleophile for a wide range of subsequent reactions, enabling the introduction of diverse functional groups essential for tuning the biological activity of the final compound.[5][6]

Causality and Experimental Rationale: Catalytic hydrogenation using palladium on carbon (Pd/C) is a clean and efficient method for reducing aromatic nitro groups.[6] This method is often preferred because it proceeds under mild conditions and the only byproduct is water. Solvents like methanol (MeOH) or ethyl acetate (EtOAc) are commonly used as they are inert and effectively dissolve the substrate. The reaction is performed under a hydrogen atmosphere (typically using a balloon or a hydrogenation apparatus) to provide the necessary reducing agent. Continuous flow hydrogenation is an alternative, modern approach that offers enhanced safety and efficiency.[5]

Detailed Step-by-Step Methodology:

- Preparation: To a flask suitable for hydrogenation, add the N-functionalized **7-fluoro-5-nitroindoline** derivative (1.0 eq.).
- Catalyst Addition: Carefully add 10% Palladium on Carbon (Pd/C) catalyst (typically 5-10 mol %).
- Dissolution: Add methanol (or a suitable solvent mixture like THF/MeOH) to dissolve the substrate.[5]
- Hydrogenation: Securely attach a balloon filled with hydrogen gas (H_2) to the flask. Evacuate the flask and backfill with H_2 (repeat this cycle three times) to ensure an inert atmosphere.
- Reaction: Stir the mixture vigorously at room temperature under the H_2 atmosphere. Reaction times can vary from 2 to 12 hours. Monitor the reaction by TLC or LC-MS until the

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starting material is consumed.

- Work-up: Upon completion, carefully vent the hydrogen atmosphere and purge the flask with nitrogen or argon.
- Filtration: Filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst. Wash the Celite® pad with additional methanol to ensure complete recovery of the product.
- Concentration: Combine the filtrates and concentrate under reduced pressure to yield the crude 7-fluoro-5-aminoindoline derivative, which is often pure enough for the next step or can be purified by chromatography if necessary.[5]

Protocol 3: Suzuki-Miyaura Cross-Coupling of Derivatized Indolines

Application Focus: The Suzuki-Miyaura reaction is one of the most powerful C-C bond-forming reactions in organic synthesis.[11][12] While not performed directly on **7-fluoro-5-nitroindoline**, this protocol demonstrates the utility of the scaffold after the amine has been converted into a halide or triflate, enabling the introduction of aryl or heteroaryl groups. This is a key strategy for exploring the chemical space around the core structure.

Causality and Experimental Rationale: The reaction requires a palladium catalyst, a phosphine ligand, and a base. The catalytic cycle involves oxidative addition of the palladium(0) complex to the aryl halide, transmetalation with the boronic acid (activated by the base), and reductive elimination to form the new C-C bond and regenerate the catalyst. The choice of ligand (e.g., XPhos) is crucial for stabilizing the palladium catalyst and promoting the reaction, especially with less reactive aryl chlorides.[13] A base like K_3PO_4 is used to activate the boronic acid for the transmetalation step.[13][14] A solvent system of dioxane and water is often effective for this transformation.[13]

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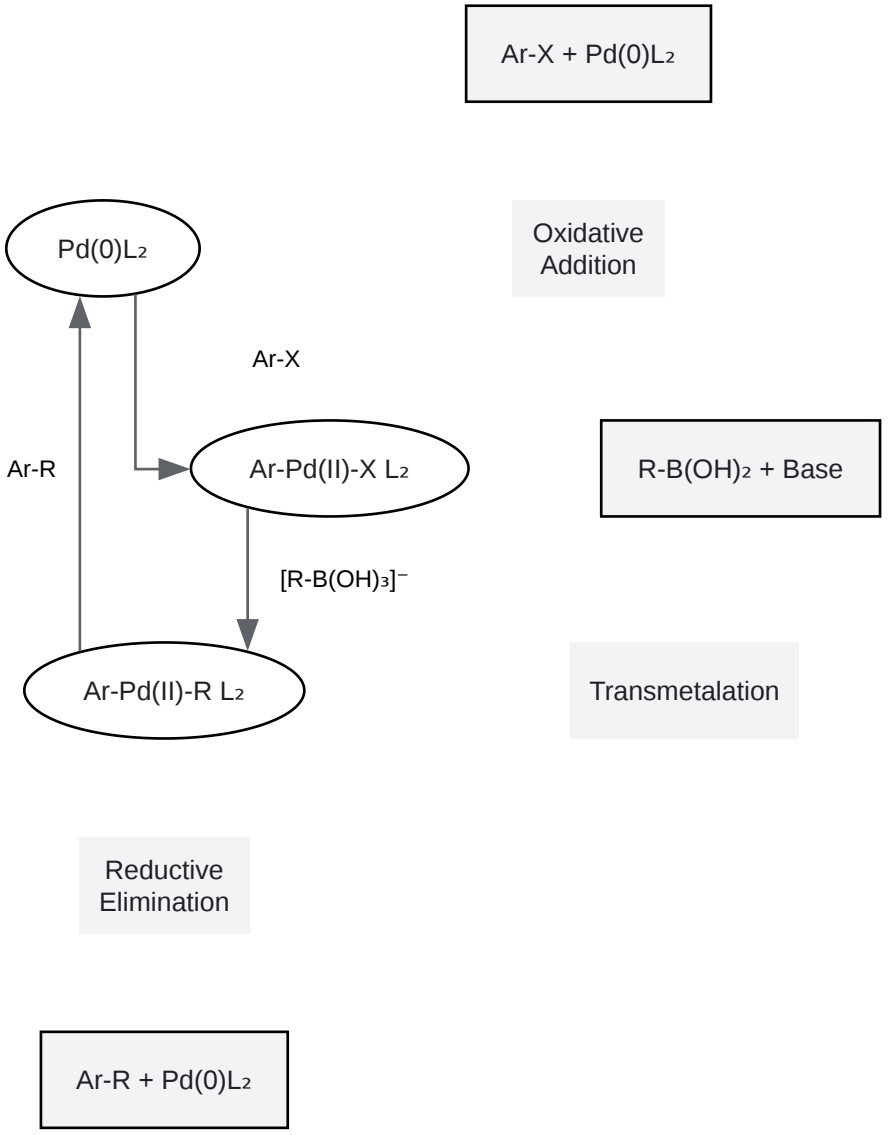

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Caption: Simplified catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Detailed Step-by-Step Methodology (Hypothetical Example):

(This protocol is based on general procedures for Suzuki coupling of heteroaryl halides and assumes the 5-amino group has been converted to a 5-bromo or 5-chloro group via a Sandmeyer reaction).

- Preparation: In a reaction vial, combine the 5-halo-7-fluoroindoline derivative (1.0 eq.), the desired arylboronic acid (1.5 eq.), and potassium phosphate (K_3PO_4) (2.0 eq.).[13]

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- Catalyst/Ligand Addition: Add the palladium precatalyst (e.g., an XPhos-based precatalyst, 1-2 mol%).[13]
- Solvent Addition: Add a mixture of dioxane and water (e.g., 4:1 v/v).[13]
- Inert Atmosphere: Seal the vial and purge with nitrogen or argon for 10-15 minutes.
- Reaction: Heat the reaction mixture to the required temperature (e.g., 60-100 °C) and stir for the necessary time (5-24 hours).[13] Monitor the reaction by LC-MS.
- Work-up: After cooling to room temperature, dilute the mixture with ethyl acetate and filter through Celite®. Wash the filtrate with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to obtain the desired biaryl product.

Conclusion

7-Fluoro-5-nitroindoline is a powerful and versatile intermediate for the synthesis of complex nitrogen-containing heterocyclic compounds. Its pre-installed fluorine atom offers a means to enhance desirable pharmacokinetic properties, while the readily transformable nitro group provides a crucial entry point for extensive derivatization. The protocols outlined in this guide represent fundamental, field-proven transformations that enable chemists to efficiently leverage this building block in the pursuit of novel small molecule therapeutics. As with all chemical syntheses, appropriate safety precautions must be strictly followed.

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